# An In-depth Technical Guide to OM-153: A Potent Tankyrase Inhibitor

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***Compound of Interest***

*Compound Name:* *OM-153*

*Cat. No.:* *B10831408*

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## Abstract

**OM-153** is a potent and selective small-molecule inhibitor of Tankyrase 1 and 2 (TNKS1/2), key enzymes in the Wnt/β-catenin signaling pathway. By inhibiting the poly-ADP-ribosylation (PARsylation) activity of tankyrases, **OM-153** stabilizes the β-catenin destruction complex, leading to the suppression of oncogenic Wnt signaling. This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **OM-153**, supported by experimental data and detailed methodologies.

## Chemical Structure and Properties

**OM-153** is a 1,2,4-triazole-based compound. Its chemical structure is presented below.

(Image of the chemical structure of **OM-153** would be placed here if image generation were supported)

Caption: Chemical Structure of **OM-153**.

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The key physicochemical and pharmacological properties of **OM-153** are summarized in the tables below, providing a clear comparison of its activity and selectivity.

| Property | Value | Reference |
|---|---|---|
| Molecular Formula | $C_{24}H_{23}N_7O_2S$ | [1] |
| Molecular Weight | 489.56 g/mol | [1] |
| CAS Number | 2406278-81-5 | |
| Appearance | Solid | |
| Solubility | Soluble in DMSO | |

Table 1: Physicochemical Properties of **OM-153**

| Parameter | Value (nM) | Assay System | Reference |
|---|---|---|---|
| $IC_{50}$ for Tankyrase 1 (TNKS1) | 13 | Biochemical Assay | [1] |
| $IC_{50}$ for Tankyrase 2 (TNKS2) | 2 | Biochemical Assay | [1] |
| $IC_{50}$ for Wnt/β-catenin Signaling Reporter Assay | 0.63 | Luciferase-based assay in HEK293 cells | [1] |
| $GI_{50}$ for COLO 320DM Cell Growth | 10 | MTS colorimetric cell growth assay | [2] |
| $GI_{25}$ for COLO 320DM Cell Growth | 2.5 | MTS colorimetric cell growth assay | [2] |

Table 2: In Vitro Biological Activity of **OM-153**

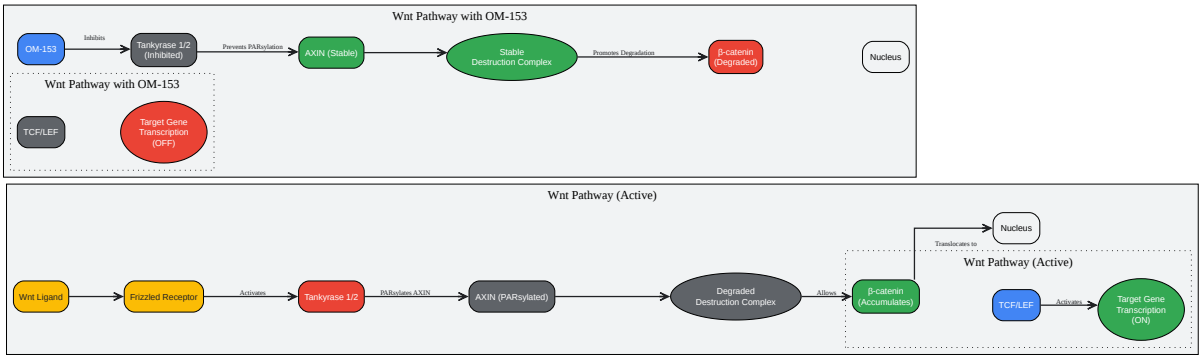
# Mechanism of Action: Inhibition of the Wnt/β-catenin Signaling Pathway

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The Wnt/β-catenin signaling pathway is a crucial regulator of cell proliferation, differentiation, and survival. Its dysregulation is a hallmark of many cancers. Tankyrase 1 and 2 are key positive regulators of this pathway. They PARsylate AXIN proteins, which are core components of the β-catenin destruction complex. This modification marks AXIN for ubiquitination and subsequent proteasomal degradation. The degradation of AXIN leads to the disassembly of the destruction complex, allowing β-catenin to accumulate in the cytoplasm, translocate to the nucleus, and activate the transcription of Wnt target genes, driving cell proliferation.[3][4]

**OM-153** exerts its therapeutic effect by directly inhibiting the catalytic activity of TNKS1 and TNKS2.[1] This inhibition prevents the PARsylation of AXIN, leading to its stabilization and the accumulation of the β-catenin destruction complex.[5] A functional destruction complex then efficiently phosphorylates β-catenin, marking it for ubiquitination and proteasomal degradation. The resulting decrease in nuclear β-catenin levels leads to the downregulation of Wnt target gene expression and a subsequent reduction in tumor cell growth.[2][6]

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Caption: **OM-153** inhibits Tankyrase, stabilizing the β-catenin destruction complex.

# Experimental Protocols

This section details the methodologies for the key experiments cited in the characterization of **OM-153**.

## In Vitro Assays

- Objective: To determine the in vitro inhibitory activity of **OM-153** against purified TNKS1 and TNKS2 enzymes.

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- Methodology: A colorimetric or chemiluminescent assay format is typically used.[7][8]
  - Plate Coating: 96-well plates are coated with histone proteins, which serve as a substrate for the tankyrase enzymes.
  - Enzyme Reaction: Purified recombinant TNKS1 or TNKS2 enzyme is incubated with a biotinylated NAD+ mixture (PARP Substrate Mixture) and varying concentrations of **OM-153** in an optimized assay buffer.
  - Detection: The plate is treated with streptavidin-HRP, followed by the addition of a colorimetric or chemiluminescent HRP substrate.
  - Data Analysis: The signal generated, which is proportional to the tankyrase activity, is measured using a microplate reader. The $IC_{50}$ values are calculated by fitting the dose-response data to a four-parameter logistic equation.
- Objective: To assess the functional inhibition of the Wnt/β-catenin signaling pathway by **OM-153** in a cellular context.
- Cell Line: HEK293 cells stably transfected with a TCF/LEF-responsive firefly luciferase reporter construct.[9][10]
- Methodology:
  - Cell Seeding: HEK293 TCF/LEF reporter cells are seeded into 96-well plates.
  - Compound Treatment: Cells are treated with a serial dilution of **OM-153** or vehicle control (DMSO).
  - Pathway Stimulation: The Wnt pathway is activated, for example, by treatment with Wnt3a-conditioned medium or LiCl (which inhibits GSK3β, mimicking Wnt signaling).
  - Luciferase Assay: After a defined incubation period, cells are lysed, and luciferase activity is measured using a luminometer and a luciferase assay reagent kit.
  - Data Analysis: The luminescence signal is normalized to a control, and the $IC_{50}$ value is determined from the dose-response curve.

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- Objective: To evaluate the anti-proliferative effect of **OM-153** on cancer cell lines.
- Cell Line: COLO 320DM (a human colon adenocarcinoma cell line with an APC mutation, making it sensitive to Wnt pathway inhibition).[2]
- Methodology (MTS Assay):
  - Cell Seeding: COLO 320DM cells are seeded in 96-well plates.
  - Compound Treatment: Cells are treated with various concentrations of **OM-153** for a specified duration (e.g., 5 days).
  - MTS Reagent Addition: An MTS (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium) solution is added to each well. Metabolically active cells reduce the MTS tetrazolium compound to a colored formazan product.
  - Absorbance Measurement: The absorbance of the formazan product is measured at 490 nm using a microplate reader.
  - Data Analysis: The $GI_{50}$ and $GI_{25}$ values (concentrations resulting in 50% and 25% growth inhibition, respectively) are calculated relative to vehicle-treated control cells.

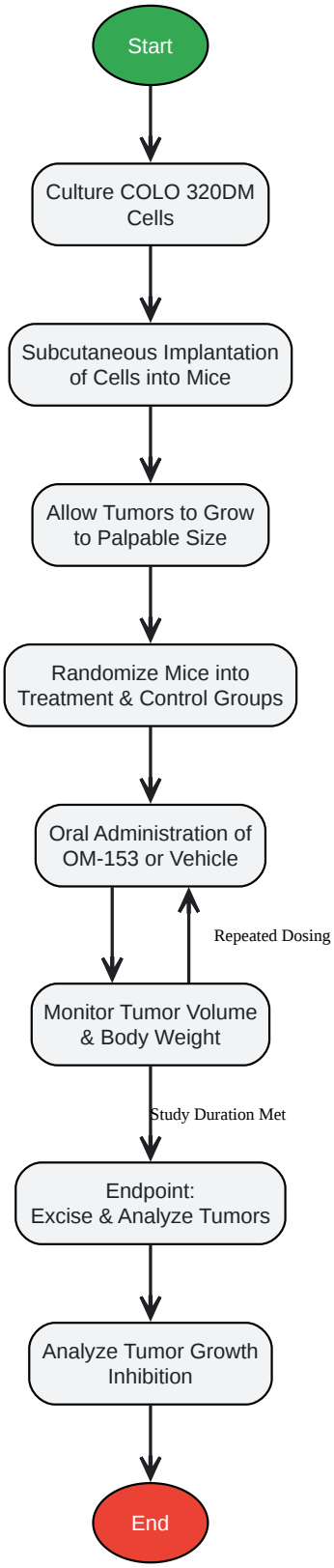
## In Vivo Assays

- Objective: To assess the anti-tumor efficacy of **OM-153** in a preclinical mouse model.
- Animal Model: Immunocompromised mice (e.g., NOD/SCID) are used.[6]
- Methodology:
  - Tumor Cell Implantation: COLO 320DM cells are suspended in a suitable matrix (e.g., Matrigel) and injected subcutaneously into the flanks of the mice.[11][12]
  - Tumor Growth and Randomization: Tumors are allowed to grow to a palpable size, and mice are then randomized into treatment and control groups.

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- Drug Administration: **OM-153** is administered orally, typically twice daily, at various dose levels (e.g., 0.33–10 mg/kg).[1][13] The vehicle control group receives the formulation without the active compound.
- Monitoring: Tumor volume and mouse body weight are measured regularly throughout the study.
- Endpoint Analysis: At the end of the study, tumors are excised, weighed, and may be used for further analysis (e.g., immunoblotting for pathway biomarkers).
- Data Analysis: Tumor growth inhibition is calculated by comparing the tumor volumes in the treated groups to the control group.

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Caption: A typical workflow for a preclinical xenograft study.

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## Conclusion

**OM-153** is a highly potent and selective inhibitor of Tankyrase 1 and 2, demonstrating significant anti-proliferative effects in preclinical models of Wnt-dependent cancers. Its mechanism of action, involving the stabilization of the β-catenin destruction complex, is well-defined. The data presented in this guide underscore the potential of **OM-153** as a therapeutic agent and provide a solid foundation for further research and development in the field of oncology. The detailed experimental protocols offer a framework for the replication and expansion of these key findings.

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